

4-(Benzyloxy)-2-nitroaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-nitroaniline

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Technical Data Sheet: 4-(Benzyloxy)-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides the core physicochemical properties of **4-(Benzyloxy)-2-nitroaniline**, a compound of interest in organic synthesis and pharmaceutical research.

Chemical Identity and Properties

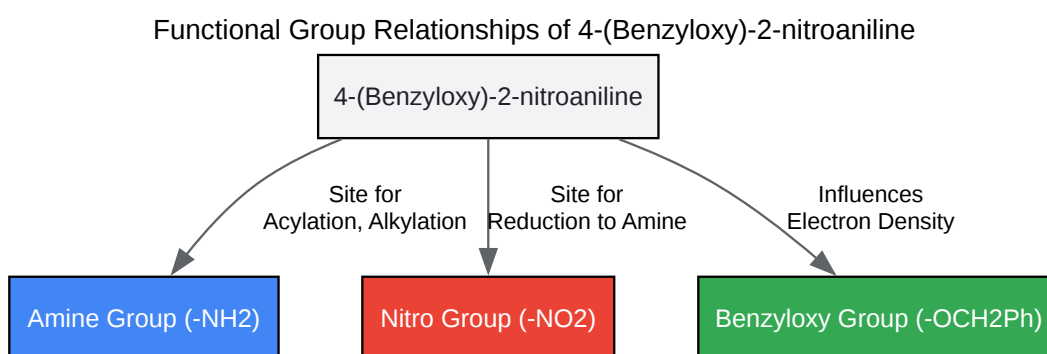
4-(Benzyloxy)-2-nitroaniline is an organic compound that serves as a versatile intermediate in the synthesis of more complex molecules, including dyes, pharmaceuticals, and agrochemicals.^[1] Its structure features a benzyloxy group and a nitro group on an aniline backbone.^[2]

A summary of its key molecular data is presented below.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₃	^[1] ^[2] ^[3] ^[4] ^[5]
Molecular Weight	244.25 g/mol	^[2] ^[3] ^[5]
CAS Number	26697-35-8	^[3] ^[4] ^[5]

Logical Relationship of Functional Groups

The chemical reactivity and potential applications of **4-(Benzyloxy)-2-nitroaniline** are dictated by the interplay of its three primary functional groups: the aniline amine group, the ortho-positioned nitro group, and the para-positioned benzyloxy group. The relationships and potential transformations of these groups are key to its role as a synthetic building block.



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Caption: Functional groups of **4-(Benzyloxy)-2-nitroaniline** and their synthetic potential.

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References

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